

optimizing temperature time stirring gold bromide leaching

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Compound Focus: Gold tribromide

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Optimization Parameters for Bromide Leaching

You can use the following tables as a starting point for your experimental design.

Table 1: Key Process Parameters and Their Effects

Parameter	Typical Optimal Range	Effect on Leaching Process	Key Considerations
Temperature	~25°C (Ambient) to Elevated [1] [2]	Increases reaction kinetics; may enhance reagent volatility/decomposition [1].	New systems allow high efficiency at ambient temperature [2].
Time	30 mins - Several hours [1] [2]	Longer time increases extraction but diminishes returns.	Can be significantly shorter than cyanidation (e.g., 30 min vs. 48 hr) [2].
Agitation (Stirring)	Sufficient to ensure mass transfer [1]	Enhances contact between reagent and particles; prevents settling.	Optimal speed is system-specific; avoid excessive shear.
pH	1.0 - 8.0 (Optimal: Slightly acidic)	Controls speciation & kinetics; acidic pH stabilizes active	Gold dissolution decreases significantly above pH 7 [3]

Parameter	Typical Optimal Range	Effect on Leaching Process	Key Considerations
	Acidic, pH 5-6) [3] [1]	bromine [3].	[1].
[Br₂] (Active Bromine)	~6.6 g/L [1]	Primary oxidant; higher concentration drives kinetics.	Consumption can be reduced with solution recycling (20-32 kg/t scrap) [1].
[Br⁻] (Bromide)	~20 g/L NaBr [1]	Forms tribromide (Br ₃ ⁻), stabilizes oxidant, and complexes gold [3].	High concentration is crucial for leaching silver and palladium [1].

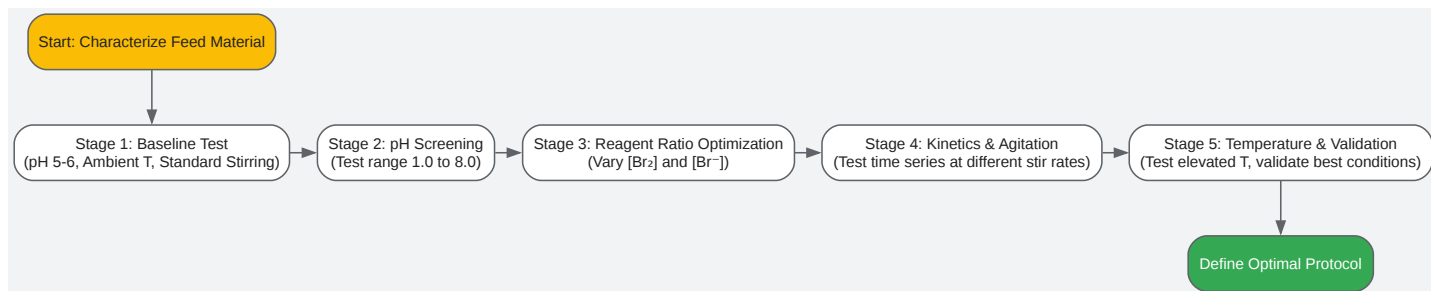
Table 2: Troubleshooting Common Issues

Problem	Possible Causes	Suggested Solutions
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| Low Gold Extraction | • Incorrect pH (too high) • Insufficient oxidant ([Br₂]) • Low bromide ion concentration • Short leaching time / Poor agitation • Passivating film formation | • Adjust pH to acidic region (5-6) • Measure and increase active bromine concentration • Ensure adequate NaBr dosage (e.g., 20 g/L) • Extend leaching time and optimize agitation || High & Unstable Reagent Consumption | • Volatility of elemental bromine • Decomposition at high temperature/pH • Co-dissolution of other metals | • Use stabilized bromine systems (e.g., DBDMH) [2] • Operate at ambient temperature and controlled pH • Implement pre-leaching to remove base metals [4] || Poor Selectivity (High Copper Dissolution) | • Oxidizing potential too high | • Leverage passivating Cu₂O film by controlling potential and pH near neutral [1] || Slow Leaching Kinetics | • Low temperature • Inadequate agitation • Suboptimal reagent ratios | • Slightly increase temperature (balance with volatility) • Improve agitation to enhance mass transfer • Verify [Br⁻]/[Br₂] ratio is correct |

Suggested Experimental Workflow

To systematically optimize the process for your specific material, you can follow this workflow. The diagram below outlines the key stages and decision points.



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Stage 1: Establish a Baseline Begin with a baseline test using middle-of-the-range parameters from Table 1 (e.g., pH 5-6, ambient temperature, standard stirring speed, 6.6 g/L Br₂, 20 g/L NaBr). This provides a reference point for all subsequent optimizations.

Stage 2: pH Screening Conduct a series of experiments where the only variable is pH, tested across a range from 1.0 to 8.0 [3] [1]. Analyze the recovery versus time at each pH to identify the optimum.

Stage 3: Reagent Ratio Optimization At the optimal pH, vary the concentrations of active bromine and bromide ions. A central composite design can be efficient here to understand the interaction between [Br₂] and [Br⁻] and their joint effect on gold recovery and reagent consumption [1].

Stage 4: Agitation and Kinetic Profiling With the reagent mix defined, investigate agitation speed and time. Run tests at different stirring speeds and take samples at various time points (e.g., 15, 30, 60, 120 minutes) to build a kinetic model and determine the optimal trade-off between time, energy input, and recovery [2].

Stage 5: Temperature Elevation and Final Validation Finally, if kinetics are still unsatisfactory, test the effect of moderately elevated temperature. Due to the potential for increased reagent volatility, this must be done in a well-sealed system [1]. Conclude by running a final validation test using all optimized parameters.

Important Technical Notes

- **Mechanism:** Gold dissolution in bromine-bromide systems is an electrochemical process where gold is oxidized at the anode, and the oxidant is reduced at the cathode. Bromide ions are crucial for forming the soluble gold complex (AuBr_2^-) and the oxidant tribromide (Br_3^-) [3] [4].
- **Stabilized Reagents:** To mitigate the challenges of handling volatile liquid bromine, consider using stabilized reagents like **dibromodimethylhydantoin (DBDMH)**, which can provide controlled release of bromine and has been shown to work effectively at ambient temperature and neutral pH [2].
- **Selective Leaching:** For feeds high in base metals like copper, remember that a passivating oxide layer can form on copper in near-neutral media. A two-stage process can be designed: first leaching base metals at a controlled, lower potential, followed by gold leaching at a higher potential [1] [4].

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